

# Optimizing storage conditions for long-term Avibactam sodium hydrate stability

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Avibactam sodium hydrate

Cat. No.: B1574185

[Get Quote](#)

## Technical Support Center: Avibactam Sodium Hydrate Stability Guide

### Executive Summary & Core Mechanism

Avibactam sodium is a non-beta-lactam beta-lactamase inhibitor containing a diazabicyclooctane (DBO) core. Unlike clavulanic acid, it inhibits enzymes via a reversible acylation mechanism. However, outside the enzyme pocket, the molecule is susceptible to irreversible hydrolysis (ring-opening), particularly under alkaline conditions or elevated temperatures.[1]

This guide provides a self-validating system for researchers to maintain the integrity of **Avibactam sodium hydrate**, addressing its two primary enemies: moisture (hygroscopicity) and alkaline hydrolysis.[1]

### Solid-State Storage: The "Dry Chain" Protocol

Q: My Avibactam powder has formed clumps. Is it still usable? A: Clumping indicates moisture absorption (hygroscopicity). While minor clumping may not immediately destroy potency, it

alters the weighable mass, leading to inaccurate dosing.[1] If the powder has turned into a sticky gum, it has likely undergone deliquescence and partial hydrolysis; discard it.[1]

## Optimal Storage Conditions (Solid)

Parameter	Recommendation	Mechanism / Rationale
Temperature	-20°C (Long-term)	Slows kinetic degradation pathways.[1]
Container	Tightly sealed, amber glass or opaque plastic.	Protects from light; prevents moisture ingress.[2][3]
Desiccant	Mandatory (Silica gel pack).	Avibactam sodium is hygroscopic.[4] Moisture catalyzes hydrolysis even in solid state.
Thawing	Equilibrate to Room Temp (RT) before opening.	Prevents condensation from forming on the cold powder when opened in humid lab air.



*Technical Insight: The "hydrate" designation implies a crystal lattice containing water. However, excess environmental moisture leads to amorphous conversion and increased chemical reactivity. Always store with a desiccant.*

## Reconstitution & Solution Stability

Q: Can I freeze aqueous stock solutions of Avibactam? A: Avoid if possible. Unlike many antibiotics, Avibactam aqueous solutions are sensitive to freeze-thaw cycles which can induce micro-precipitates or ring stress.

- Best Practice: Prepare fresh.

- Alternative: If necessary, flash-freeze single-use aliquots in liquid nitrogen and store at -80°C. Never refreeze.

Q: What is the optimal pH for solution stability? A: Maintain pH 6.0 – 7.0.

- Danger Zone: pH > 7.5 significantly accelerates the hydrolysis of the amide bond in the DBO ring.
- Buffer Choice: PBS (pH 7.<sup>[5]</sup>2) is acceptable for short-term use (<24h).<sup>[1]</sup> For longer stability, slightly acidic buffers (MES, pH 6.<sup>[1]</sup>0) are superior.

## Solution Stability Matrix

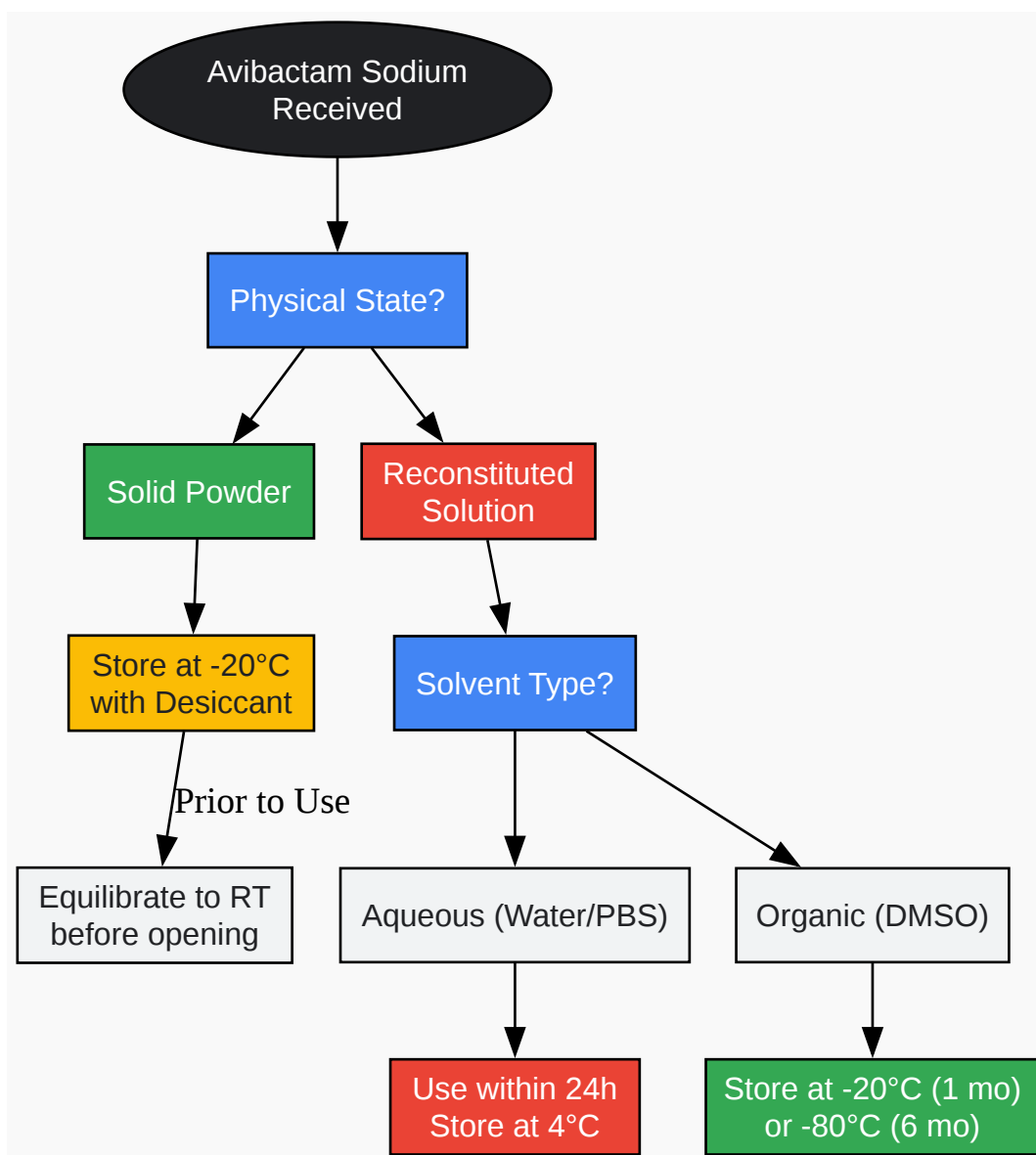
Solvent	Storage Temp	Max Stability Window	Notes
Water / PBS	Room Temp (25°C)	< 12 Hours	Hydrolysis risk increases rapidly after 12h.
Water / PBS	Refrigerated (4°C)	24 - 48 Hours	24h is the safe "Gold Standard."
DMSO	-20°C	1 Month	Hygroscopic solvent; use anhydrous DMSO only.
DMSO	-80°C	6 Months	Best for organic stock solutions.

“

*Critical Protocol: When using DMSO, ensure it is fresh/anhydrous. Old DMSO absorbs water from the air, creating a "wet" organic solvent that will degrade Avibactam over time.*

## Visualizing the Stability Decision Tree

The following workflow illustrates the decision logic for storage based on the physical state of the compound.



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for Avibactam Sodium storage.[5] Blue nodes indicate decision points; Green/Yellow indicate safe storage; Red indicates high-risk/short-term states.[1]

## Troubleshooting & Degradation Pathways

Q: How do I know if my Avibactam has degraded? A: HPLC is the only definitive method, but physical signs provide clues.

## Degradation Indicators

- Physical: Change from white fluffy powder to yellowish gum (Solid).
- Chemical (HPLC): Appearance of ring-opened hydrolysis products.
  - Mechanism:[2][6] The DBO ring opens to form a urea derivative. This is irreversible.
  - Cause: High pH (>7.5) or heat.

## Experimental Compatibility (Ceftazidime Partnering)

When co-formulating with Ceftazidime (e.g., for MIC testing):

- Compatibility: Highly compatible physically.
- Stability: The mixture is stable for 24 hours at 4°C.
- Diluents: 0.9% Saline or 5% Dextrose are preferred.
- Protocol: Reconstitute separately, then mix. Do not store the combined solution for >24h, as Ceftazidime itself degrades to pyridine, which can alter the pH and destabilize Avibactam.[1]

## References

- MedChemExpress (MCE). Avibactam Sodium Safety Data Sheet & Product Information. (Accessed 2026). Provides solubility data (Water >140mg/mL) and solid-state storage protocols (-20°C).[1][7]
- Cayman Chemical. Avibactam (sodium salt) Product Insert.[5] (Accessed 2026). Details aqueous stability limits (<24h) and buffer recommendations.
- American Society for Microbiology (ASM). Comprehensive stability analysis of  $\beta$ -lactams and  $\beta$ -lactamase inhibitors. Antimicrob Agents Chemother. 2024. Establishes pH-dependent degradation profiles and half-lives in cation-adjusted Mueller-Hinton broth. [1]
- Pfizer/Allergan. AVYCAZ (ceftazidime and avibactam) Prescribing Information. Validates 12-hour room temperature and 24-hour refrigerated stability for clinical admixtures.

- National Institutes of Health (NIH) / PMC. Kinetics of Avibactam Inhibition. Discusses the reversible acylation mechanism and the stability of the acyl-enzyme complex vs. hydrolytic degradation.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. journals.asm.org](https://journals.asm.org) [[journals.asm.org](https://journals.asm.org)]
- [2. file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
- [3. originbiopharma.com](https://originbiopharma.com) [[originbiopharma.com](https://originbiopharma.com)]
- [4. Avibactam Sodium, 1192491-61-4, 98 \(HPLC\) Sigma-Aldrich](#) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- [5. cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- [6. toku-e.com](https://toku-e.com) [[toku-e.com](https://toku-e.com)]
- [7. Avibactam Sodium - LKT Labs](https://lktlabs.com) [[lktlabs.com](https://lktlabs.com)]
- To cite this document: BenchChem. [Optimizing storage conditions for long-term Avibactam sodium hydrate stability]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1574185/docs#optimizing-storage-conditions-for-long-term-avibactam-sodium-hydrate-stability>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)